

# Proper Disposal of Clovoxamine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Clovoxamine

Cat. No.: B1669253

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Disclaimer: Specific disposal guidelines for **Clovoxamine**, an investigational antidepressant that was never marketed, are not readily available from regulatory agencies. The following procedures are based on general best practices for the disposal of non-hazardous pharmaceutical waste in a laboratory setting and information available for the structurally related compound, fluvoxamine. Researchers must always consult their institution's environmental health and safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

**Clovoxamine** is a serotonin-norepinephrine reuptake inhibitor (SNRI) that is structurally related to fluvoxamine. While it is not listed as a P- or U-listed hazardous waste by the Environmental Protection Agency (EPA), proper disposal is crucial to prevent environmental contamination and ensure workplace safety.

## Recommended Disposal Procedures

For laboratory quantities of **Clovoxamine**, the primary recommendation is to utilize a licensed hazardous waste disposal company or a pharmaceutical take-back program. If these options are not available, the following steps for in-lab disposal of non-hazardous pharmaceutical waste should be followed.

### Step-by-Step In-Lab Disposal Protocol:

- **Consult Institutional EHS:** Before proceeding, review your organization's specific protocols for chemical waste disposal. Your EHS department can provide guidance on appropriate

waste streams and documentation.

- Personal Protective Equipment (PPE): At a minimum, wear standard laboratory PPE, including safety glasses, a lab coat, and nitrile gloves.
- Deactivation (if permissible by EHS):
  - Note: This step should only be performed if approved by your institution's EHS.
  - A common method for the deactivation of many pharmaceuticals is through chemical degradation. However, without specific data for **Clovoxamine**, a general approach is to dissolve the compound in a suitable solvent and treat it with a chemical agent that can break down the active pharmaceutical ingredient. A potential method could involve dissolving in an organic solvent and treatment with a strong oxidizing agent. It is critical to perform this in a certified chemical fume hood.
- Disposal as Non-Hazardous Waste:
  - If a take-back program or hazardous waste vendor is not an option, and the material is not classified as hazardous, it may be permissible to dispose of it in the regular trash after rendering it unusable.
  - Do not pour **Clovoxamine** down the drain.
  - To dispose of in the trash, first, remove the **Clovoxamine** from its original container.
  - Mix the **Clovoxamine** with an unpalatable substance such as used coffee grounds, cat litter, or dirt.<sup>[1]</sup> This prevents accidental ingestion by humans or animals.
  - Place the mixture in a sealed container, such as a plastic bag or a sealable container, to prevent leakage.<sup>[1]</sup>
  - Dispose of the sealed container in the municipal solid waste.
- Empty Container Disposal:
  - Thoroughly rinse the empty **Clovoxamine** container with a suitable solvent (e.g., ethanol or methanol) three times.

- Collect the rinsate for proper chemical waste disposal through your institution's EHS program.
- Deface or remove all labels from the empty container to protect confidential information.
- Dispose of the clean, empty container in the appropriate recycling or trash receptacle as advised by your EHS department.

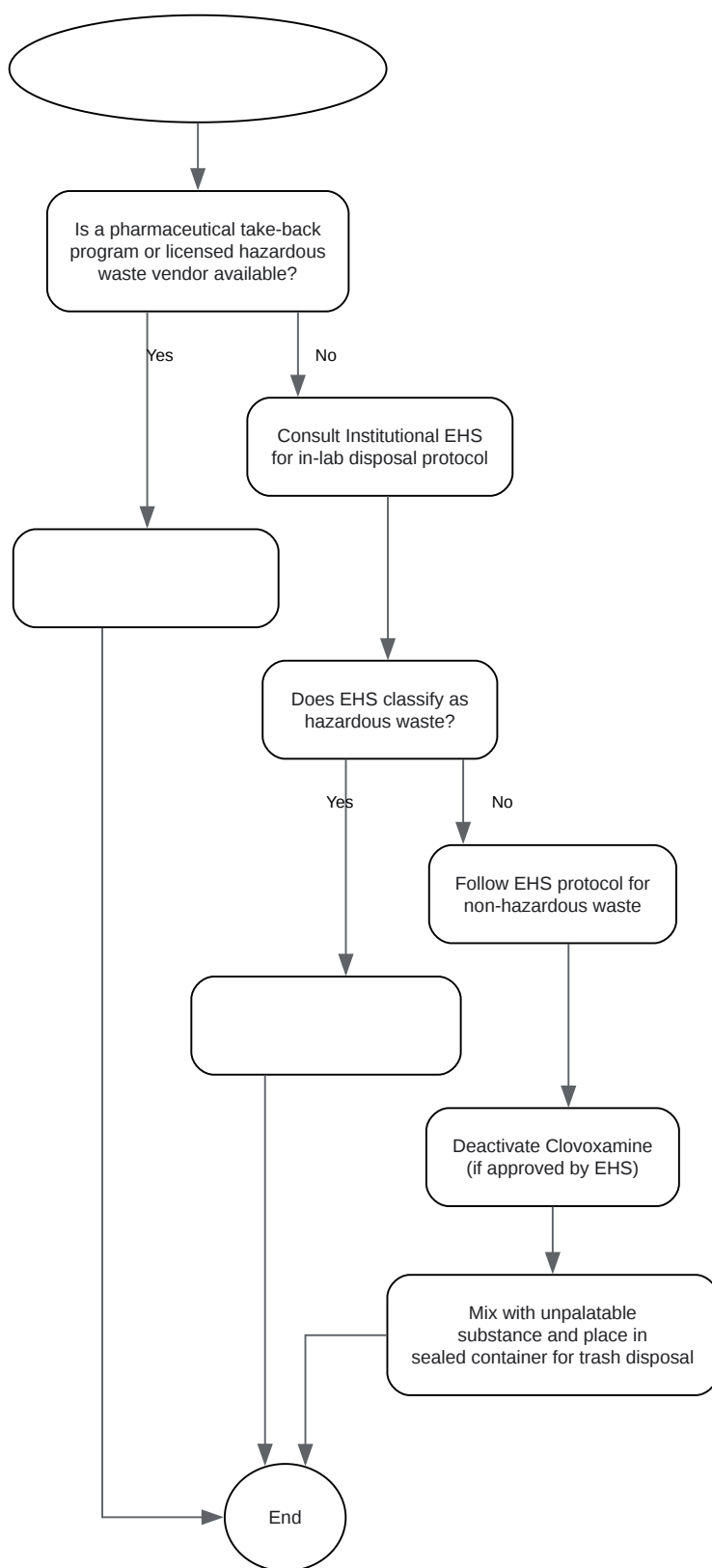
## Data on Structurally Similar Compound: Fluvoxamine Maleate

Due to the lack of specific data for **Clovoxamine**, the following information for the structurally related compound, fluvoxamine maleate, is provided for reference. This information is sourced from available Safety Data Sheets (SDS).

Property	Value
Chemical Formula	C15H21F3N2O2 · C4H4O4
Appearance	White to off-white crystalline powder
Solubility	Sparingly soluble in water
Health Hazards	Harmful if swallowed. Causes serious eye irritation.
Environmental Hazards	Very toxic to aquatic life with long-lasting effects.

## Clovoxamine Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Clovoxamine** in a laboratory setting.



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Caption: **Clovoxamine** Disposal Decision Tree

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## References

- 1. [pca.state.mn.us](http://pca.state.mn.us) [[pca.state.mn.us](http://pca.state.mn.us)]
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